

N-Trityl-L-serine methyl ester safety and handling

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Compound of Interest

Compound Name: **N-Trityl-L-serine methyl ester**

Cat. No.: **B153673**

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An In-depth Technical Guide to the Safe Handling of **N-Trityl-L-serine methyl ester**

This guide provides a comprehensive overview of the essential safety protocols and handling procedures for **N-Trityl-L-serine methyl ester** (Trt-Ser-OMe). Designed for researchers, chemists, and drug development professionals, this document synthesizes critical safety data with field-proven best practices to ensure the integrity of your research and the safety of laboratory personnel.

Compound Profile and Application Context

N-Trityl-L-serine methyl ester is a pivotal building block in synthetic organic chemistry, particularly in peptide synthesis.^{[1][2]} Its molecular structure incorporates two key features:

- The Trityl (triphenylmethyl) Group: A bulky protecting group for the amine functional group of the L-serine backbone. This prevents unwanted side reactions during peptide chain elongation.^[1]
- The Methyl Ester: This protects the carboxylic acid moiety, enhancing the compound's stability and utility as an intermediate in complex syntheses.^[1]

The primary application of Trt-Ser-OMe is in the precise, stepwise construction of peptides and other biologically active molecules.^{[1][2]} Understanding its chemical properties is the first step in a robust safety assessment.

Physicochemical Properties

A clear understanding of a compound's physical properties is foundational to its safe handling and storage. For instance, a high melting point and low vapor pressure indicate that at room temperature, the primary exposure risk is through inhalation of dust or direct skin contact, rather than vapor inhalation.

Property	Value	Source
CAS Number	4465-45-5	[3]
Molecular Formula	C ₂₃ H ₂₃ NO ₃	[1] [4]
Molecular Weight	361.43 g/mol	[1] [4]
Appearance	White solid, powder to crystal	[2]
Melting Point	148-150 °C	[1] [2] [4] [5] [6]
Boiling Point	538.2 °C at 760 mmHg (Predicted)	[1] [2] [5]
Solubility	Soluble in methanol; almost insoluble in water.	[1] [2] [5]
Storage Temperature	2-8°C, sealed in dry, dark place.	[1] [2] [5]

Hazard Identification and Risk Mitigation

While specific GHS classification and comprehensive toxicological data for **N-Trityl-L-serine methyl ester** are not readily available in the searched literature, a precautionary approach is mandated based on its chemical class and potential reactivity.[\[3\]](#)[\[7\]](#) The parent amino acid, L-Serine, is not classified as hazardous.[\[8\]](#) However, the introduction of the trityl and methyl ester groups alters its properties.

Potential Hazards

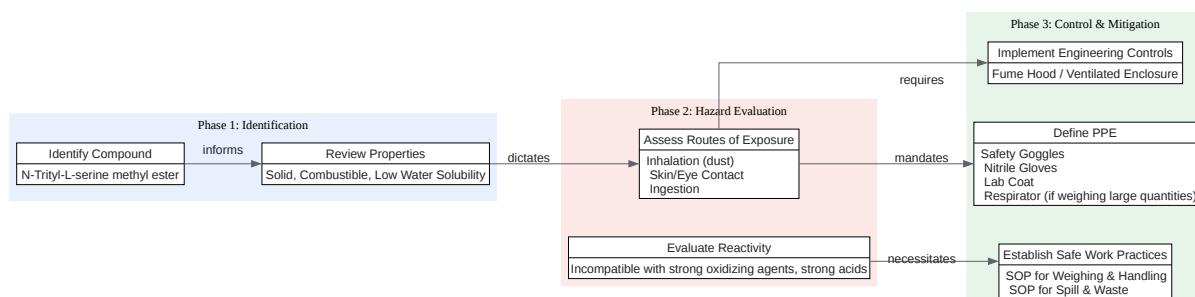
- Skin and Eye Irritation: As with many fine chemical powders, airborne dust can cause mechanical irritation to the eyes and respiratory tract.[\[3\]](#) Prolonged skin contact should be

avoided.[3]

- Respiratory Irritation: Inhalation of fine dust should be minimized.[3]
- Combustibility: The compound is classified as a combustible solid, although it does not have a listed flash point.

Causality-Driven Risk Assessment Workflow

A systematic risk assessment is not merely a checklist; it is a logical workflow that connects the intrinsic properties of a chemical to specific, actionable control measures. The goal is to create a self-validating system of safety where each step logically mitigates a defined risk.



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Caption: Risk assessment workflow for Trt-Ser-OMe.

Standard Operating Protocol (SOP) for Safe Handling

This protocol is designed to minimize exposure and prevent contamination. The causality for each step is explained to reinforce the principles of safe laboratory practice.

Personal Protective Equipment (PPE)

- Eye Protection: ANSI Z87.1-rated safety glasses or goggles are mandatory. The solid, crystalline nature of the compound poses a risk of mechanical eye injury.
- Hand Protection: Chemical-resistant nitrile gloves are required. Gloves must be inspected before use and changed immediately if contamination is suspected.^[3] This prevents dermal absorption and cross-contamination.
- Body Protection: A standard laboratory coat must be worn and fully fastened.

Engineering Controls

- Ventilation: All weighing and handling operations involving the solid compound must be conducted inside a certified chemical fume hood or a powder containment enclosure.^[3] This is the primary method for preventing the generation and inhalation of airborne dust.

Step-by-Step Handling Procedure

- Preparation:
 - Ensure the work area within the fume hood is clean and uncluttered.
 - Assemble all necessary equipment (spatulas, weigh boats, glassware, solvents) before retrieving the compound. This minimizes time spent with the container open.
 - Don the required PPE as specified in section 3.1.
- Retrieval and Weighing:
 - Allow the container of **N-Trityl-L-serine methyl ester** to equilibrate to room temperature before opening.^[9] This is a critical step to prevent atmospheric moisture from condensing

on the cold powder, which can degrade the compound.[10]

- Inside the fume hood, carefully open the container.
 - Use a clean, dedicated spatula to transfer the desired amount of solid to a weigh boat. Avoid generating dust by using slow, deliberate movements.
 - Promptly and tightly reseal the main container.
- Dissolution and Use:
 - If preparing a solution, add the solvent to the vessel containing the weighed solid. Do not add the solid to the solvent, as this can increase dust generation.
 - Ensure the compound is fully dissolved before removing the solution from the fume hood.
 - Cleanup and Waste Disposal:
 - Wipe down the spatula and work surface with a damp cloth to collect any residual powder.
 - All disposable materials contaminated with the compound (e.g., weigh boats, gloves, wipes) must be placed in a designated, sealed chemical waste container.
 - Dispose of chemical waste according to institutional and local regulations. The material may be sent to a licensed chemical destruction plant via controlled incineration.[3]

Storage and Stability

Proper storage is crucial for maintaining the chemical integrity of protected amino acids and ensuring laboratory safety.

- Temperature: Store in a refrigerator at 2-8°C for long-term stability.[1]
- Atmosphere: The container must be tightly sealed and stored in a dry, dark place.[2][5] The trityl group can be sensitive to acidic conditions, and the compound itself may be hygroscopic.[11]
- Incompatibilities: Store away from strong oxidizing agents and strong acids.[11]

Emergency Procedures

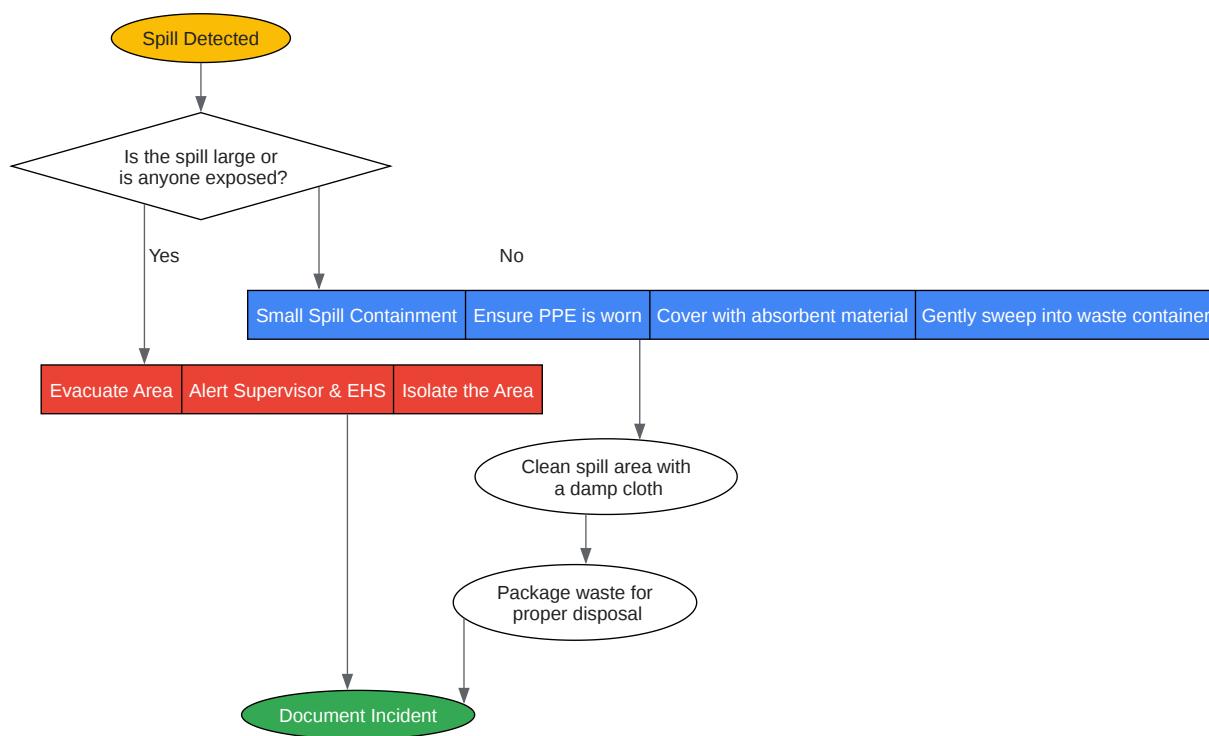
Rapid and correct response to an emergency can significantly mitigate potential harm.

Exposure Response

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]
- Skin Contact: Remove contaminated clothing. Immediately wash the affected area with soap and plenty of water. If irritation persists, seek medical attention.[3]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, begin artificial respiration. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[3]

Spill Response Protocol

The appropriate response depends on the scale of the spill. The following decision tree outlines the general procedure.



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